

Spectroscopic Data of Propargyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: *Propargyl isothiocyanate*

CAS No.: *24309-48-6*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **propargyl isothiocyanate** (3-isothiocyanatoprop-1-yne). The information is compiled from various sources and includes nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. This document is intended to serve as a valuable resource for professionals in research and drug development who utilize this compound in their work.

Chemical Structure and Properties

Propargyl isothiocyanate is a chemical compound with the molecular formula C_4H_3NS and a molecular weight of 97.14 g/mol ^[1] Its structure consists of a propargyl group (a three-carbon chain with a carbon-carbon triple bond) attached to an isothiocyanate functional group.

Molecular Structure:

Spectroscopic Data

The following sections present the available and predicted spectroscopic data for **propargyl isothiocyanate**. Due to the limited availability of directly published complete spectra for this specific compound, some data is inferred from spectral databases and comparison with structurally similar compounds.

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.

2.1.1. ^1H NMR Spectroscopy

While a definitive, published ^1H NMR spectrum for **propargyl isothiocyanate** is not readily available, the expected chemical shifts and coupling constants can be predicted based on the analysis of the propargyl group in similar chemical environments.

Table 1: Predicted ^1H NMR Data for **Propargyl Isothiocyanate**

Proton	Multiplicity	Chemical Shift (δ , ppm) (Predicted)	Coupling Constant (J, Hz) (Predicted)
$\equiv\text{C-H}$	Triplet	$\sim 2.5 - 3.0$	~ 2.5
$-\text{CH}_2-$	Doublet	$\sim 4.0 - 4.5$	~ 2.5

Note: The predicted values are based on standard chemical shift tables and data for compounds containing the propargyl moiety.

2.1.2. ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. A known challenge in the ^{13}C NMR of isothiocyanates is the potential for the isothiocyanate carbon signal to be broad or "near-silent" due to quadrupolar relaxation effects of the adjacent nitrogen atom and the dynamics of the molecule.^{[2][3]}

Table 2: Predicted ^{13}C NMR Data for **Propargyl Isothiocyanate**

Carbon	Chemical Shift (δ , ppm) (Predicted)
C $\equiv$ C-H	~75 - 85
C $\equiv$ C-H	~70 - 80
-CH ₂ -	~30 - 40
-N=C=S	~125 - 135 (often broad)

Note: Predicted chemical shifts are based on typical values for propargyl and isothiocyanate functional groups. The isothiocyanate carbon signal may be difficult to observe.[\[2\]](#)[\[3\]](#)

IR spectroscopy is used to identify the functional groups present in a molecule. The isothiocyanate group has a very strong and characteristic absorption band.

Table 3: Characteristic IR Absorption Bands for **Propargyl Isothiocyanate**

Functional Group	Vibration	Frequency Range (cm ⁻¹)	Intensity
$\equiv$ C-H	Stretching	~3300	Strong, sharp
C $\equiv$ C	Stretching	~2100 - 2260	Medium to weak
-N=C=S	Asymmetric stretching	~2000 - 2200	Very Strong
C-H (in CH ₂)	Stretching	~2850 - 3000	Medium

The most prominent feature in the IR spectrum of **propargyl isothiocyanate** is the very strong and sharp peak for the isothiocyanate group.[\[4\]](#)[\[5\]](#)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The molecular ion peak (M⁺) for **propargyl isothiocyanate** would be observed at m/z = 97.

Table 4: Predicted Mass Spectrometry Fragmentation for **Propargyl Isothiocyanate**

m/z	Fragment Ion	Comments
97	$[C_4H_3NS]^+$	Molecular Ion (M^+)
58	$[C_2H_2NS]^+$	Loss of the terminal acetylene group
39	$[C_3H_3]^+$	Propargyl cation

Note: The fragmentation pattern is predicted based on the stability of the resulting ions. The presence of the molecular ion peak is expected.

Experimental Protocols

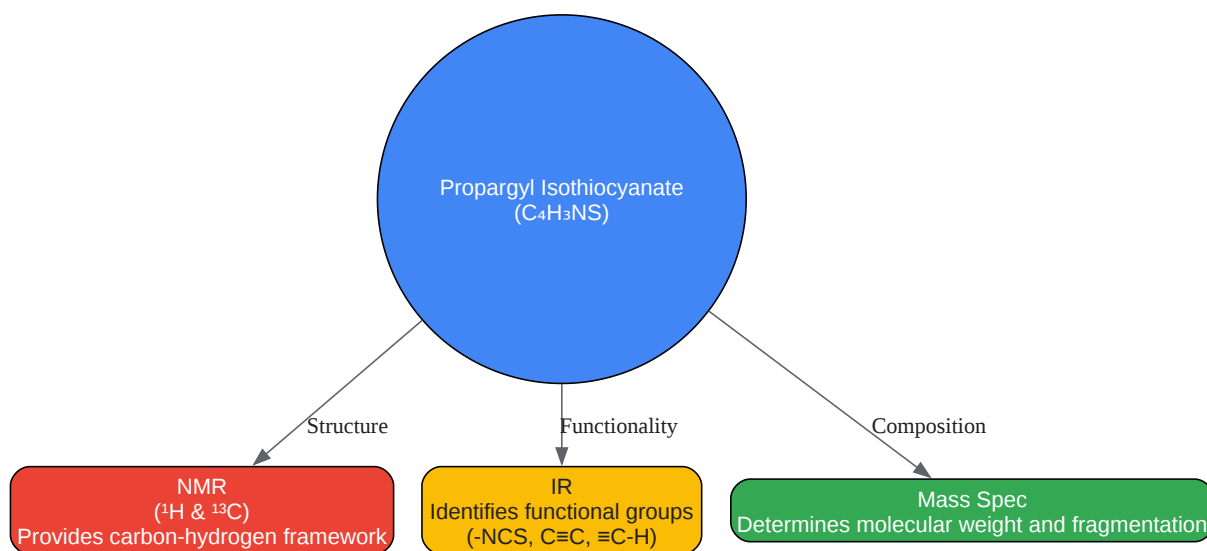
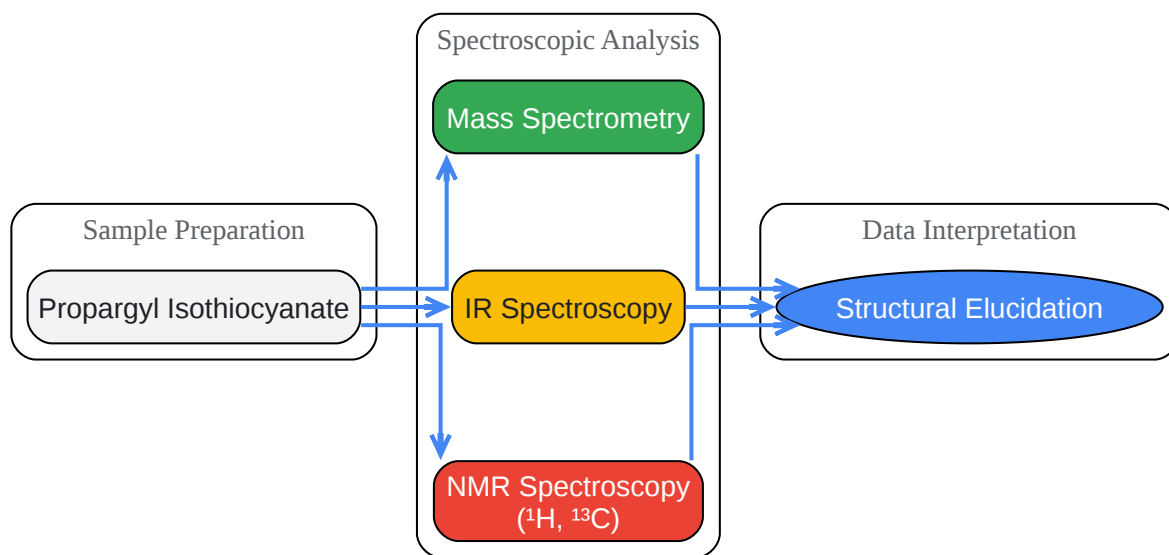
The following are general experimental protocols for obtaining the spectroscopic data discussed. Specific parameters may need to be optimized for the particular instrument and sample.

- **Sample Preparation:** Dissolve a few milligrams of **propargyl isothiocyanate** in a suitable deuterated solvent (e.g., $CDCl_3$, Acetone- d_6) in an NMR tube.
- **1H NMR Acquisition:** Acquire the spectrum on a standard NMR spectrometer (e.g., 300 or 500 MHz). Typical parameters include a 90° pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. Due to the potentially long relaxation times of quaternary carbons and the broadening of the isothiocyanate carbon, a longer relaxation delay and a higher number of scans may be necessary.
- **Sample Preparation:** For a liquid sample like **propargyl isothiocyanate**, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). Alternatively, a solution in a suitable solvent (e.g., CCl_4) can be used in a solution cell.
- **Acquisition:** Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the salt plates or the solvent should be recorded and subtracted from the sample spectrum.

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a gas chromatography (GC-MS) or direct infusion method.
- **Ionization:** Use a suitable ionization technique, such as Electron Ionization (EI) for GC-MS, to generate the molecular ion and fragment ions.
- **Analysis:** Analyze the ions using a mass analyzer (e.g., quadrupole, time-of-flight) to obtain the mass-to-charge ratio of each ion.

Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical relationship between the different spectroscopic techniques.



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